

CAS number 41490-09-9 chemical properties

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Compound of Interest

Compound Name: 3,5-Dichloro-4-propoxybenzoic acid

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An In-depth Technical Guide to 4-O- β -D-Galactopyranosyl-D-mannose

A Note on Chemical Identification: The CAS number 41490-09-9 provided for this topic corresponds to **3,5-Dichloro-4-propoxybenzoic acid**. However, based on the context of the requested guide for researchers in drug development, it is evident that the intended subject is the disaccharide 4-O- β -D-Galactopyranosyl-D-mannose. This guide will focus on the chemical properties and applications of this biologically significant carbohydrate. The primary CAS number associated with 4-O- β -D-Galactopyranosyl-D-mannopyranose is 20869-27-6[1].

Introduction

4-O- β -D-Galactopyranosyl-D-mannose is a disaccharide composed of a β -D-galactopyranose unit linked to a D-mannopyranose unit. As an epimer of lactose, this compound and its derivatives are of significant interest in glycobiology and drug development.[1] The unique stereochemistry of the mannose unit, compared to the glucose in lactose, leads to distinct biological activities and interactions, particularly with carbohydrate-binding proteins known as lectins. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications for researchers and scientists in the field.

Core Chemical and Physical Properties

The fundamental physicochemical properties of 4-O- β -D-Galactopyranosyl-D-mannose are crucial for its application in experimental settings. These properties dictate its solubility, stability, and suitability for various analytical techniques.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ O ₁₁	[1]
Molecular Weight	342.30 g/mol	[1]
Alternate Names	2-epi-Lactose	[1]
Purity	≥98% (Commercially available)	[1]
Appearance	White crystalline particles or powder	[2]
Solubility	Soluble in water; insoluble in ethanol, chloroform, or ether.	[2]

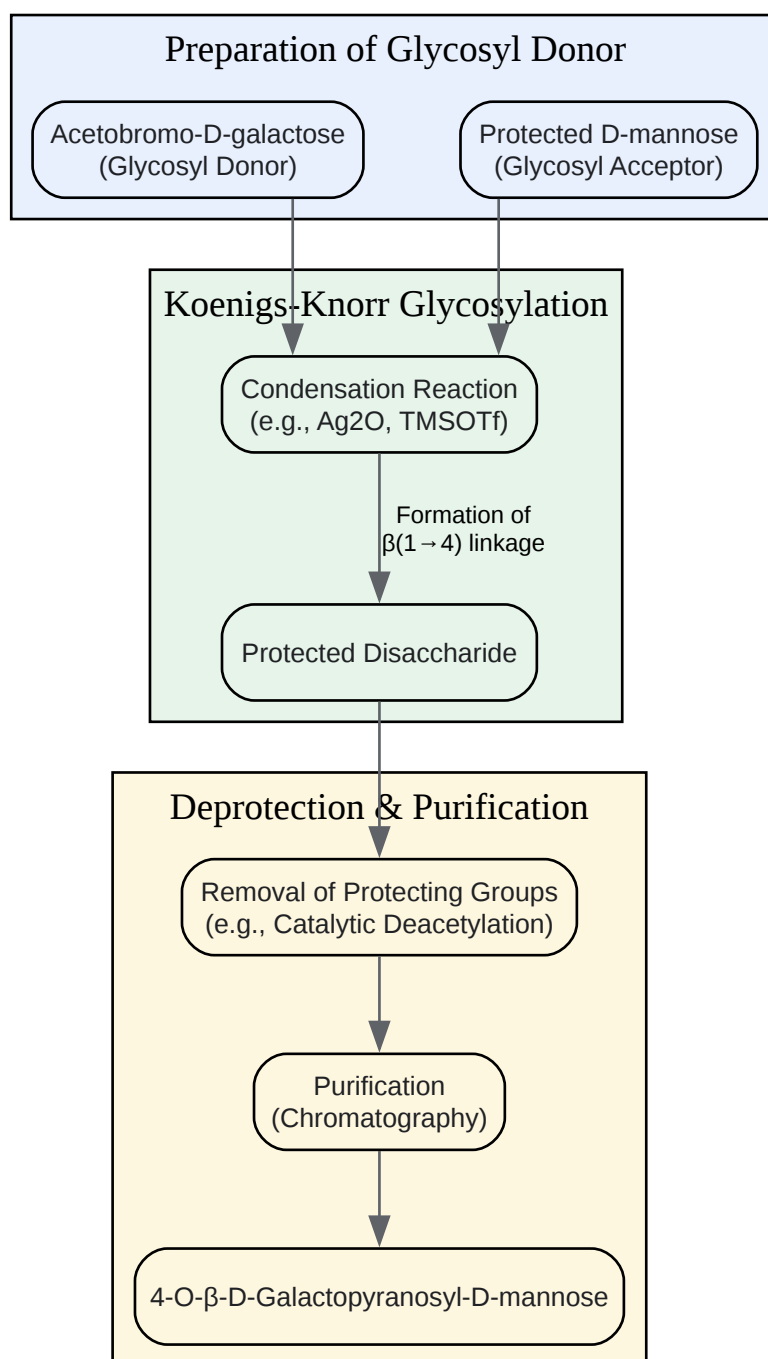
Synthesis of 4-O-β-D-Galactopyranosyl-D-mannose

The synthesis of complex carbohydrates like 4-O-β-D-Galactopyranosyl-D-mannose requires precise control of stereochemistry. Both chemical and enzymatic methods have been developed for its preparation.

Chemical Synthesis: The Koenigs-Knorr Reaction

A classic and versatile method for glycosidic bond formation is the Koenigs-Knorr reaction.[3] This reaction typically involves the coupling of a glycosyl halide (donor) with an alcohol (acceptor) in the presence of a promoter, often a heavy metal salt like silver carbonate or silver oxide.[3][4] The stereochemical outcome of the reaction is influenced by the protecting groups on the sugar rings and the reaction conditions.[3]

A general workflow for the synthesis of a disaccharide like 4-O-β-D-Galactopyranosyl-D-mannose using a modified Koenigs-Knorr approach is depicted below.



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Caption: Generalized workflow for the chemical synthesis of 4-O-β-D-Galactopyranosyl-D-mannose.

Experimental Protocol: Modified Koenigs-Knorr Synthesis

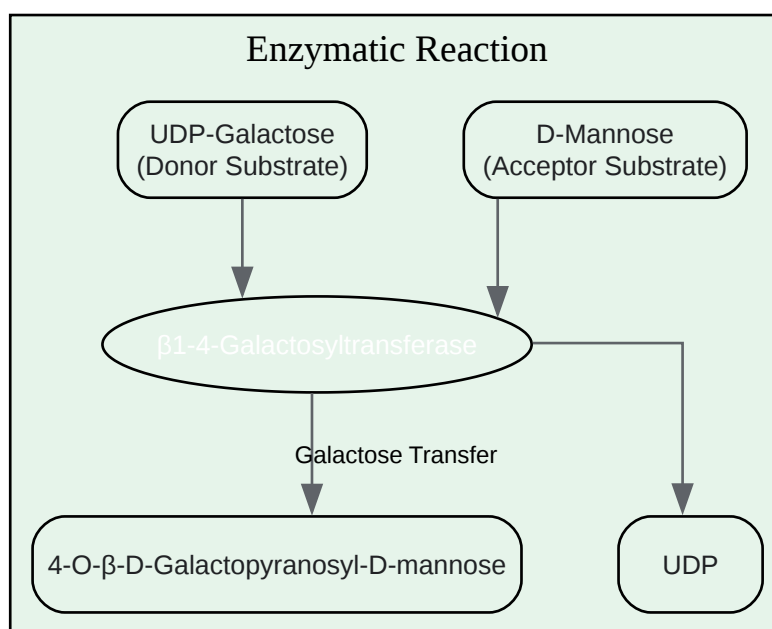
The following is a representative protocol for the synthesis of a related disaccharide, which illustrates the key steps involved.

- **Preparation of the Glycosyl Donor:** 2,3,4,6-tetra-O-acetyl- α -D-galactopyranosyl bromide is a common glycosyl donor. It can be prepared from the fully acetylated galactose.
- **Protection of the Glycosyl Acceptor:** A suitable derivative of D-mannose with a free hydroxyl group at the C4 position is required. Other hydroxyl groups are protected to prevent side reactions.
- **Condensation:** The glycosyl donor and acceptor are dissolved in an appropriate solvent (e.g., dichloromethane). A promoter, such as silver oxide, is added.^[5] The reaction can be accelerated by the addition of a catalytic amount of a Lewis acid like trimethylsilyl trifluoromethanesulfonate (TMSOTf).^[6] The reaction mixture is stirred at room temperature or below for several hours.^[5]
- **Workup and Purification of the Protected Disaccharide:** The reaction mixture is filtered to remove the silver salts. The filtrate is then washed and concentrated. The resulting protected disaccharide is purified using column chromatography.^[7]
- **Deprotection:** The protecting groups (e.g., acetyl groups) are removed. For instance, catalytic deacetylation can be achieved using sodium methoxide in methanol.^[8]
- **Final Purification:** The final product, 4-O- β -D-Galactopyranosyl-D-mannose, is purified by chromatography to yield a high-purity compound.

Enzymatic Synthesis

Enzymatic synthesis offers a green alternative to chemical methods, with high regio- and stereoselectivity under mild reaction conditions.^{[7][9]} β -Galactosidases and galactosyltransferases are the key enzymes used for synthesizing galactosides.^[10]

β 1–4-Galactosyltransferases (β 1–4GalTs) catalyze the transfer of galactose from a sugar nucleotide donor, such as UDP-galactose, to an acceptor molecule.^[10] While bovine β 1–4GalT1 is well-studied, promiscuous bacterial β 1–4-galactosyltransferases are also being explored for their ability to use a wider range of acceptor substrates.^[10]



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Caption: Enzymatic synthesis of 4-O-β-D-Galactopyranosyl-D-mannose.

Applications in Research and Drug Development

The distinct structural features of 4-O-β-D-Galactopyranosyl-D-mannose make it a valuable tool in various research areas.

Interaction with Lectins

Lectins are proteins that bind to specific carbohydrate structures and are involved in numerous biological processes, including cell-cell recognition and immune responses.^[11] The mannose unit in 4-O-β-D-Galactopyranosyl-D-mannose makes it a target for mannose-binding lectins.^[12] These lectins are widely distributed in plants and are believed to recognize high-mannose type glycans on foreign microorganisms.^[12]

The study of the interaction between this disaccharide and various lectins can provide insights into the binding specificities of these proteins. This knowledge is crucial for the development of glycan-based drugs that can modulate lectin activity in pathological conditions. For instance, a related compound was found to be a good inhibitor of *Phaseolus vulgaris* hemagglutinin.^[8]

Metabolic Tracing and Drug Development

Stable isotope-labeled versions of carbohydrates are powerful tools for tracing metabolic pathways in vivo.[13][14] 4-O- β -D-Galactopyranosyl-D-mannose- ^{13}C , a ^{13}C labeled version of the compound, can be used as a tracer or an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[13]

In the context of drug development, such tracers help in:

- Pharmacokinetic Studies: Understanding the absorption, distribution, metabolism, and excretion of carbohydrate-based drugs.
- Target Engagement: Confirming that a drug interacts with its intended metabolic pathway.
- Disease Modeling: Investigating metabolic dysregulation in diseases like congenital disorders of glycosylation.[14]

Biochemical Reagent

4-O- β -D-Galactopyranosyl-D-mannose is also used as a biochemical reagent in life sciences research.[15] Its availability as a high-purity standard is essential for calibrating analytical instruments and for use in assays to study enzyme kinetics or to screen for inhibitors of carbohydrate-processing enzymes.

Conclusion

4-O- β -D-Galactopyranosyl-D-mannose is a disaccharide with significant potential in biomedical research and drug development. Its unique structure allows for specific interactions with biological targets like lectins, and its synthesis, while challenging, can be achieved through both chemical and enzymatic routes. As our understanding of the glycome deepens, the importance of well-characterized carbohydrate molecules like 4-O- β -D-Galactopyranosyl-D-mannose will undoubtedly continue to grow, paving the way for new diagnostic and therapeutic strategies.

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